

Analytical methods for quantifying 2-(Aminomethyl)phenol hcl in samples

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Compound of Interest

Compound Name: 2-(Aminomethyl)phenol hcl

CAS No.: 1206675-01-5

Cat. No.: B3033810

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Introduction & Chemical Context

2-(Aminomethyl)phenol hydrochloride (CAS: 6393-07-3), often referred to as 2-HOBA or Salicylamine, is a critical bifunctional building block in pharmaceutical synthesis and a potent scavenger of reactive

-ketoaldehydes (isolevuglandins). Its unique structure—featuring a phenolic hydroxyl group ortho to an aminomethyl group—creates specific analytical challenges:

- **Zwitterionic Character:** The molecule possesses both an acidic phenol () and a basic amine (). In the hydrochloride salt form, the amine is protonated.
- **Intramolecular Hydrogen Bonding:** The ortho positioning facilitates hydrogen bonding between the phenol and the amine, potentially affecting peak shape and solubility compared to its meta or para isomers.

- **Oxidative Instability:** Phenolic amines are susceptible to oxidation (browning) upon exposure to light and air, necessitating careful sample handling.

This guide details two orthogonal methods for quantification: a robust HPLC-UV method for Quality Control (purity/assay) and a GC-MS method for structural confirmation and impurity profiling.

Method 1: High-Performance Liquid Chromatography (HPLC-UV)[1]

Objective: Routine quantification of **2-(Aminomethyl)phenol HCl** in raw materials and drug substance formulations.

Methodological Logic (The "Why")

- **Column Selection:** A standard C18 column is used, but it must be "base-deactivated" or highly end-capped. Free silanols on older silica supports bind irreversibly with the protonated amine of 2-HOBA, causing severe peak tailing.
- **pH Control:** We utilize an acidic mobile phase (pH 2.7). At this pH, the amine is fully protonated (), and the phenol is fully protonated (neutral -OH). This prevents mixed-mode retention mechanisms that lead to poor reproducibility.
- **Silanol Suppression:** Triethylamine (TEA) is added as a competitive base to block any remaining active sites on the column stationary phase.

Experimental Protocol

Reagents:

- Acetonitrile (HPLC Grade)[1]
- Milli-Q Water[1]
- Triethylamine (TEA)[1]

- Orthophosphoric Acid (85%)

Instrument Parameters:

Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 250 x 4.6 mm, 5 μ m
Mobile Phase A	0.05% TEA in Water, adjusted to pH 2.7 with Orthophosphoric Acid
Mobile Phase B	Acetonitrile
Isocratic Ratio	75% A : 25% B
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV-DAD at 274 nm (Primary), 239 nm (Secondary for sensitivity)
Injection Vol	20 μ L
Run Time	15 minutes

Step-by-Step Procedure:

- Buffer Prep: Dissolve 0.5 mL TEA in 1000 mL water. Adjust pH to 2.70 ± 0.05 using phosphoric acid. Filter through 0.22 μ m nylon membrane.
- Standard Prep: Accurately weigh 25 mg of **2-(Aminomethyl)phenol HCl** reference standard into a 25 mL volumetric flask. Dissolve in Mobile Phase A. (Conc: 1000 μ g/mL). Dilute to working range (e.g., 50 μ g/mL).
- System Suitability: Inject the standard 6 times.
 - Acceptance Criteria: RSD of Area < 2.0%, Tailing Factor < 1.5, Theoretical Plates > 5000.

Method 2: Gas Chromatography - Mass Spectrometry (GC-MS)

Objective: Structural identification and detection of volatile organic impurities.

Methodological Logic

2-(Aminomethyl)phenol is polar and non-volatile. Direct injection leads to thermal degradation and adsorption in the inlet liner. We employ Silylation using BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide). This replaces the active protons on the -OH and -NH₂ groups with Trimethylsilyl (TMS) groups, rendering the molecule volatile and thermally stable.

Experimental Protocol

Reagents:

- BSTFA + 1% TMCS (Derivatizing agent)
- Pyridine (Anhydrous solvent and acid scavenger)
- Dichloromethane (Extraction solvent if needed)

Derivatization Workflow:

- Weigh 5 mg of sample into a 2 mL GC vial.
- Add 500 μ L of Anhydrous Pyridine. Vortex to dissolve.^{[2][1][3]}
- Add 200 μ L of BSTFA + 1% TMCS.
- Cap tightly and incubate at 70°C for 30 minutes. (Heat is required to drive the reaction on the sterically hindered amine).
- Cool to room temperature and inject directly.

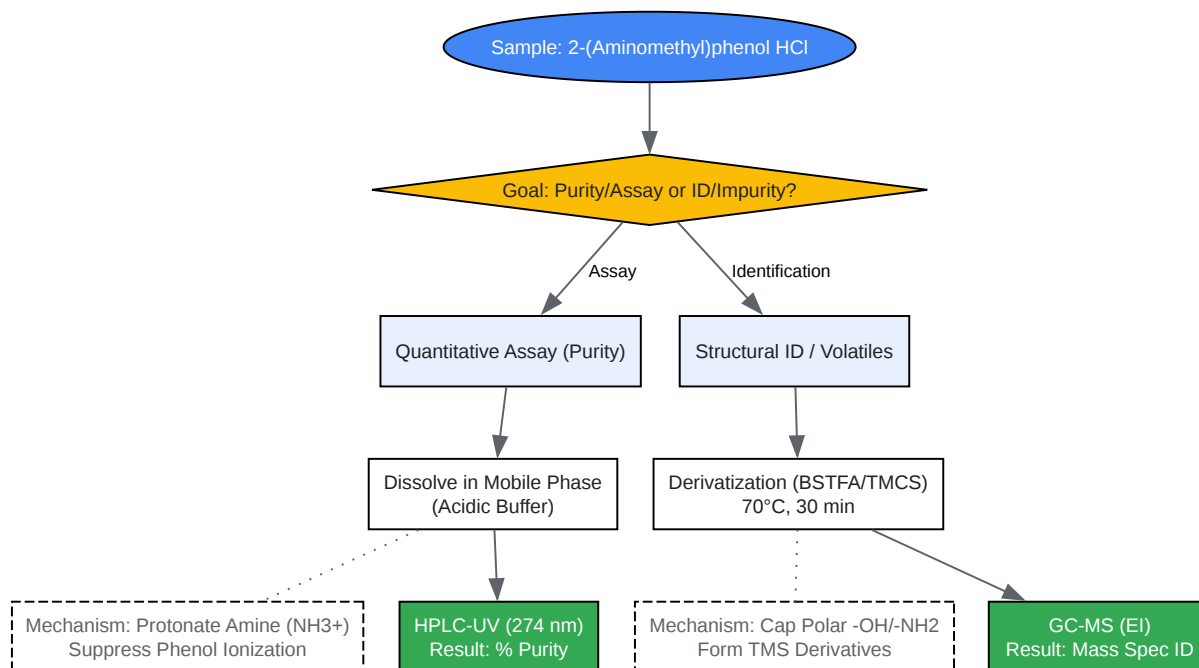
Instrument Parameters:

Parameter	Condition
Inlet	Split (20:1), 260°C
Column	5% Phenyl-arylene (e.g., DB-5ms), 30m x 0.25mm x 0.25µm
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Oven Program	80°C (1 min) → 15°C/min → 300°C (5 min)
Transfer Line	280°C
MS Source	EI (70 eV), 230°C
Scan Range	40 - 450 m/z

Visualizing the Analytical Strategy

The following diagrams illustrate the decision-making process for method selection and the specific chemical logic behind the HPLC protocol.

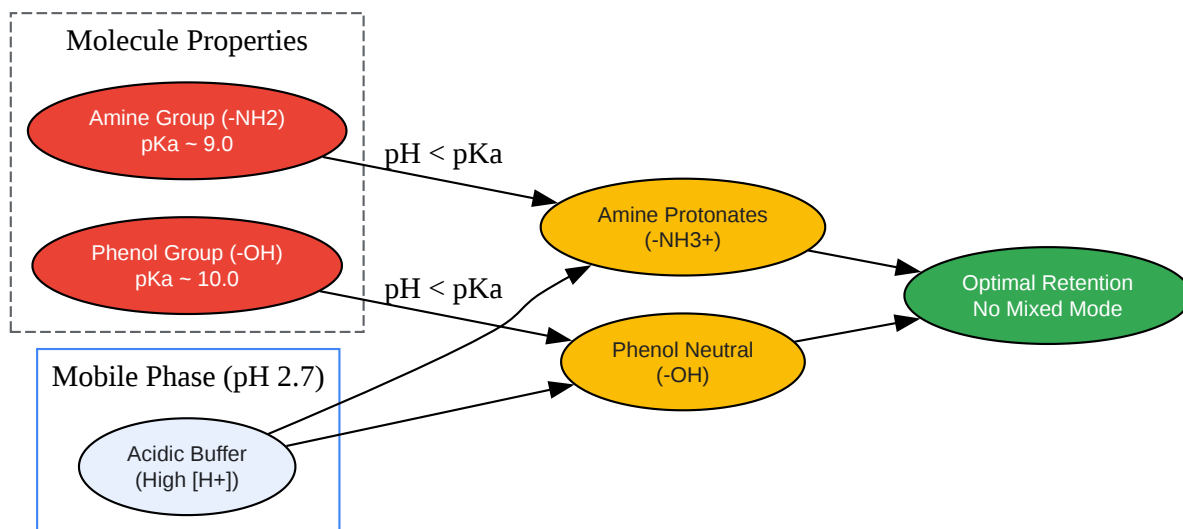
Figure 1: Analytical Workflow & Decision Logic



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Caption: Decision tree for selecting between HPLC and GC workflows based on analytical goals (Quantification vs. Identification).

Figure 2: HPLC Method Development Logic (pKa Interactions)



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Caption: Mechanistic interaction between mobile phase pH and the functional groups of 2-HOBA to ensure peak symmetry.

Validation & Performance Data

The following performance characteristics are expected when validating the HPLC method according to ICH Q2(R1) guidelines.

Validation Parameter	Acceptance Criteria	Typical Result
Specificity	No interference at of 2-HOBA	Pass (Resolution > 2.0 from impurities)
Linearity ()		0.9998 (Range: 10–100 µg/mL)
Precision (Repeatability)	RSD (n=6)	0.4%
LOD / LOQ	S/N > 3 (LOD) / > 10 (LOQ)	LOD: 0.1 µg/mL; LOQ: 0.3 µg/mL
Accuracy (Recovery)	98.0% – 102.0%	99.5% at 100% level
Solution Stability	Change over 24h	Stable for 48h at 4°C (Protect from light)

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 70267, 2-(Aminomethyl)phenol. Retrieved from [\[Link\]](#)
- MDPI. (2023). A Newly Developed HPLC-UV/Vis Method Using Chemical Derivatization with 2-Naphthalenethiol. (Contextual reference for phenolic amine derivatization). Retrieved from [\[Link\]](#)
- Vanderbilt University Medical Center. (2023). 2-hydroxybenzylamine (2-HOBA) attenuates gastric cancer development.[4] (Bioanalytical context). Retrieved from [\[Link\]](#)

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- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. bepls.com \[bepls.com\]](https://bepls.com)
- [4. The nutraceutical electrophile scavenger 2-hydroxybenzylamine \(2-HOBA\) attenuates gastric cancer development caused by Helicobacter pylori - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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